

Field application techniques for Y18501 in agricultural research.

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Application Notes and Protocols

Introduction

Y18501 is a novel fungicide classified as an Oxysterol-Binding Protein Inhibitor (OSBPI), demonstrating high intrinsic activity against oomycete pathogens. Structurally similar to oxathiapiprolin, **Y18501** is particularly effective against Pseudoperonospora cubensis, the causal agent of cucumber downy mildew (CDM). Its mode of action as an OSBPI places it in a unique class, making it a valuable tool in fungicide resistance management programs when used judiciously.

These application notes provide a comprehensive guide for the field application of **Y18501** in an agricultural research context. The protocols are synthesized from established methodologies for similar chemistries and target pathogens, ensuring a robust framework for experimental design and execution.

Mechanism of Action



Y18501 functions by inhibiting an oxysterol-binding protein (OSBP) in oomycetes. This protein is vital for intracellular lipid transport and vesicle trafficking, processes essential for the pathogen's growth, development, and sporulation. By disrupting these functions, **Y18501** effectively halts the lifecycle of the pathogen, exhibiting both preventative and curative properties.[1][2][3]

Quantitative Data Summary

Given that **Y18501** is a new compound, specific field trial data is emerging. The following tables are based on studies of **Y18501** and its close analogue, oxathiapiprolin, to provide a practical reference for dose-ranging and efficacy trials.

Table 1: In Vitro Efficacy of Y18501 against Oomycete Pathogens

Pathogen Species	EC50 (μg/mL)	Reference
Pseudoperonospora cubensis	0.0005 - 0.0046	[1][3]
Phytophthora spp.	0.0005 - 0.0046	[1][3]

Table 2: Recommended Foliar Application Rates for Analogue Compound (Oxathiapiprolin) against Cucumber Downy Mildew

Active Ingredient (a.i.) Rate (g/ha)	Application Method	Target Disease	Reference
2.2 - 4.4	Foliar Spray	Cucumber Downy Mildew	[4]
12.3 - 17.5	Foliar Spray	Cucumber Downy Mildew	[4]
20 - 30	Foliar Spray	Cucumber Downy Mildew	[5]

Table 3: Example of a Fungicide Rotation Program for Resistance Management



Application No.	Active Ingredient(s)	FRAC Group	Application Timing
1	Y18501 + Mancozeb	U15 + M3	7-day interval
2	Cyazofamid + Chlorothalonil	21 + M5	7-day interval
3	Ametoctradin/Dimetho morph	45/40	7-day interval
4	Y18501 + Chlorothalonil	U15 + M5	7-day interval

Note: This is an illustrative program. Always consult local resistance management guidelines.

Experimental Protocols

Protocol 1: Field Efficacy Trial for Y18501 against Cucumber Downy Mildew

- 1. Experimental Design:
- Layout: Randomized Complete Block Design (RCBD) with a minimum of four replications.
- Plot Size: Single raised beds, 14 ft long with 5 ft fallow borders. In-row plant spacing of 2 ft.
- Controls: Include an untreated control and a standard commercial fungicide control for comparison.
- Guard Rows: Use non-treated guard rows on each side of the experimental area to minimize spray drift.[3]
- 2. Crop Management:
- Cultivar: Use a susceptible cucumber cultivar (e.g., 'Vlaspik' or 'Xintaimici') to ensure adequate disease pressure.[1]
- Standard Practices: Employ standard agronomic practices for the region regarding irrigation, fertilization, and pest control.



3. Inoculation:

- Rely on natural infection if historical data indicates consistent disease pressure.
- If artificial inoculation is required, prepare a sporangial suspension of P. cubensis and apply it uniformly to the crop at a susceptible stage.
- 4. Fungicide Application:
- Equipment: Utilize a CO2-pressurized backpack sprayer with a handheld boom and hollow cone nozzles (e.g., TXVS-26) to ensure uniform coverage.[3]
- Spray Volume: Calibrate the sprayer to deliver a consistent volume, for example, 40 gallons per acre (approximately 374 Liters/ha).[3]
- Timing:
 - Preventative: Initiate the first application at the first true leaf stage or prior to the observation of disease symptoms.[6]
 - Curative: Initiate applications upon the first appearance of downy mildew symptoms (typically 1-5% severity).
- Frequency: Apply treatments on a 7-day interval.[6][7]

5. Data Collection:

- Disease Severity: Visually assess the percentage of leaf area affected by downy mildew on 10-20 leaves per plot. Conduct assessments weekly, starting from the first application.
- Area Under the Disease Progress Curve (AUDPC): Calculate AUDPC from the sequential disease severity data to summarize disease progression over the season.[8]
- Yield: At the end of the season, harvest marketable fruit from the center of each plot and record the weight and number.

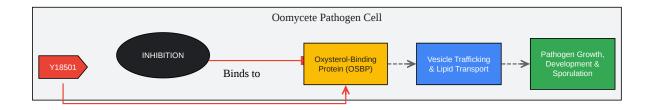
Protocol 2: Resistance Management Trial



- 1. Objective: To evaluate the efficacy of **Y18501** in rotation and tank-mix programs to delay the onset of resistance.
- 2. Treatments:
- A: Y18501 applied consecutively throughout the season.
- B: Y18501 tank-mixed with a multi-site fungicide (e.g., mancozeb or chlorothalonil).
- C: Y18501 applied in a rotational program with fungicides from different FRAC groups (e.g., cyazofamid, propamocarb).[6]
- D: Untreated Control.
- 3. Methodology:
- Follow the experimental design, crop management, and application procedures as outlined in Protocol 1.
- Monitor disease levels closely. If control failures are suspected in Treatment A, collect leaf samples for pathogen isolation and sensitivity testing.
- 4. Analysis:
- Compare the final disease severity, AUDPC, and yield among the different treatment strategies.
- Analyze the pathogen population from treated plots for shifts in sensitivity to Y18501.

Visualizations

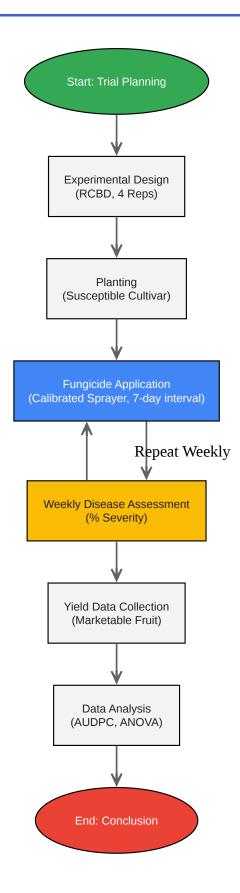




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Caption: Mechanism of action of **Y18501** via inhibition of the Oxysterol-Binding Protein (OSBP).





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Caption: Workflow for a typical field efficacy trial of Y18501.



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